

Application Note: Spectrophotometric Determination of Butamirate Citrate via Ion-Pair Formation

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Compound of Interest

Compound Name: *Butamirate Citrate*

Cat. No.: *B195422*

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Abstract

This application note details a simple, sensitive, and validated spectrophotometric method for the quantitative determination of **Butamirate Citrate** (BC) in bulk and pharmaceutical dosage forms. The method is based on the formation of an ion-pair complex between the positively charged butamirate molecule and an anionic dye, followed by extraction into an organic solvent and subsequent spectrophotometric measurement. Two acidic dyes, Methyl Orange (MO) and Bromothymol Blue (BTB), are presented as effective ion-pairing agents. This approach offers a cost-effective and readily implementable alternative to more complex chromatographic techniques.

Introduction

Butamirate Citrate is a centrally acting non-narcotic antitussive agent widely used in the treatment of cough.[1] The quality control of pharmaceutical formulations containing **Butamirate Citrate** requires reliable and efficient analytical methods. While HPLC and derivative UV-spectrophotometry are established techniques for its determination, ion-pair extractive spectrophotometry provides a simpler and more accessible alternative.[1][2][3] This method relies on the formation of a stable, colored ion-pair complex between the cationic butamirate and an anionic dye. This complex is then extracted into an immiscible organic solvent, and the concentration of **Butamirate Citrate** is determined by measuring the absorbance of the organic phase at a specific wavelength.[1]

This document provides detailed protocols for the determination of **Butamirate Citrate** using Methyl Orange and Bromothymol Blue, including reagent preparation, sample analysis, and method validation parameters.

Principle of the Method

The tertiary amine group in **Butamirate Citrate** is protonated in an acidic medium, forming a cation. This cation then reacts with an anionic dye (such as Methyl Orange or Bromothymol Blue) to form a stable, electrically neutral ion-pair complex. This complex is readily extractable into a non-polar organic solvent like dichloromethane, while the unreacted, more polar dye remains in the aqueous phase. The absorbance of the colored ion-pair in the organic phase is directly proportional to the concentration of **Butamirate Citrate**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of **Butamirate Citrate** using Methyl Orange and Bromothymol Blue.^[1]

Parameter	Method with Methyl Orange (MO)	Method with Bromothymol Blue (BTB)
Wavelength (λ_{max})	424 nm	410 nm
Linearity Range	2.5 - 12.5 $\mu\text{g/mL}$	4.0 - 20.0 $\mu\text{g/mL}$
Molar Absorptivity (ϵ)	$2.1 \times 10^4 \text{ L/mol}\cdot\text{cm}$	$1.3 \times 10^4 \text{ L/mol}\cdot\text{cm}$
Limit of Detection (LOD)	0.07 $\mu\text{g/mL}$	0.29 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.21 $\mu\text{g/mL}$	0.87 $\mu\text{g/mL}$
Regression Equation	$y = 0.062x + 0.011$	$y = 0.041x + 0.023$
Correlation Coefficient (r^2)	0.999	0.999

Experimental Protocols

Materials and Reagents

- Butamirate Citrate (BC)** Standard: Pharmaceutical grade

- Methyl Orange (MO): Analytical reagent grade
- Bromothymol Blue (BTB): Analytical reagent grade
- Dichloromethane: HPLC grade
- Phosphate Buffer Solutions: pH 3.0 and pH 5.0, prepared according to standard laboratory procedures.
- Distilled Water

Instrumentation

- UV-Visible Spectrophotometer with 1 cm quartz cells
- Vortex mixer
- Centrifuge
- pH meter

Preparation of Standard and Reagent Solutions

- Standard **Butamirate Citrate** Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Butamirate Citrate** standard and dissolve it in 100 mL of distilled water.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock solution with distilled water to fall within the linearity ranges specified in the table above.
- Methyl Orange Solution (0.008% w/v): Dissolve 8 mg of Methyl Orange in 100 mL of distilled water.^[1]
- Bromothymol Blue Solution (0.025% w/v): Dissolve 25 mg of Bromothymol Blue in 100 mL of distilled water.^[1]

Protocol for Ion-Pair Formation and Extraction with Methyl Orange

- In a 15 mL centrifuge tube, pipette 1 mL of a standard or sample solution of **Butamirate Citrate** (within the 12.5 - 62.5 µg/mL range for the initial solution).[\[1\]](#)
- Add 1 mL of the 0.008% Methyl Orange solution.[\[1\]](#)
- Add 1 mL of pH 5.0 phosphate buffer solution.[\[1\]](#)
- Add 5 mL of dichloromethane.[\[1\]](#)
- Vortex the mixture for 1 minute to ensure thorough mixing and extraction.[\[1\]](#)
- Centrifuge the mixture at 3000 rpm for 2 minutes to separate the aqueous and organic layers.[\[1\]](#)
- Carefully transfer the organic (lower) layer to a 1 cm quartz cell.
- Measure the absorbance at 424 nm against a reagent blank prepared in the same manner but using distilled water instead of the **Butamirate Citrate** solution.[\[1\]](#)

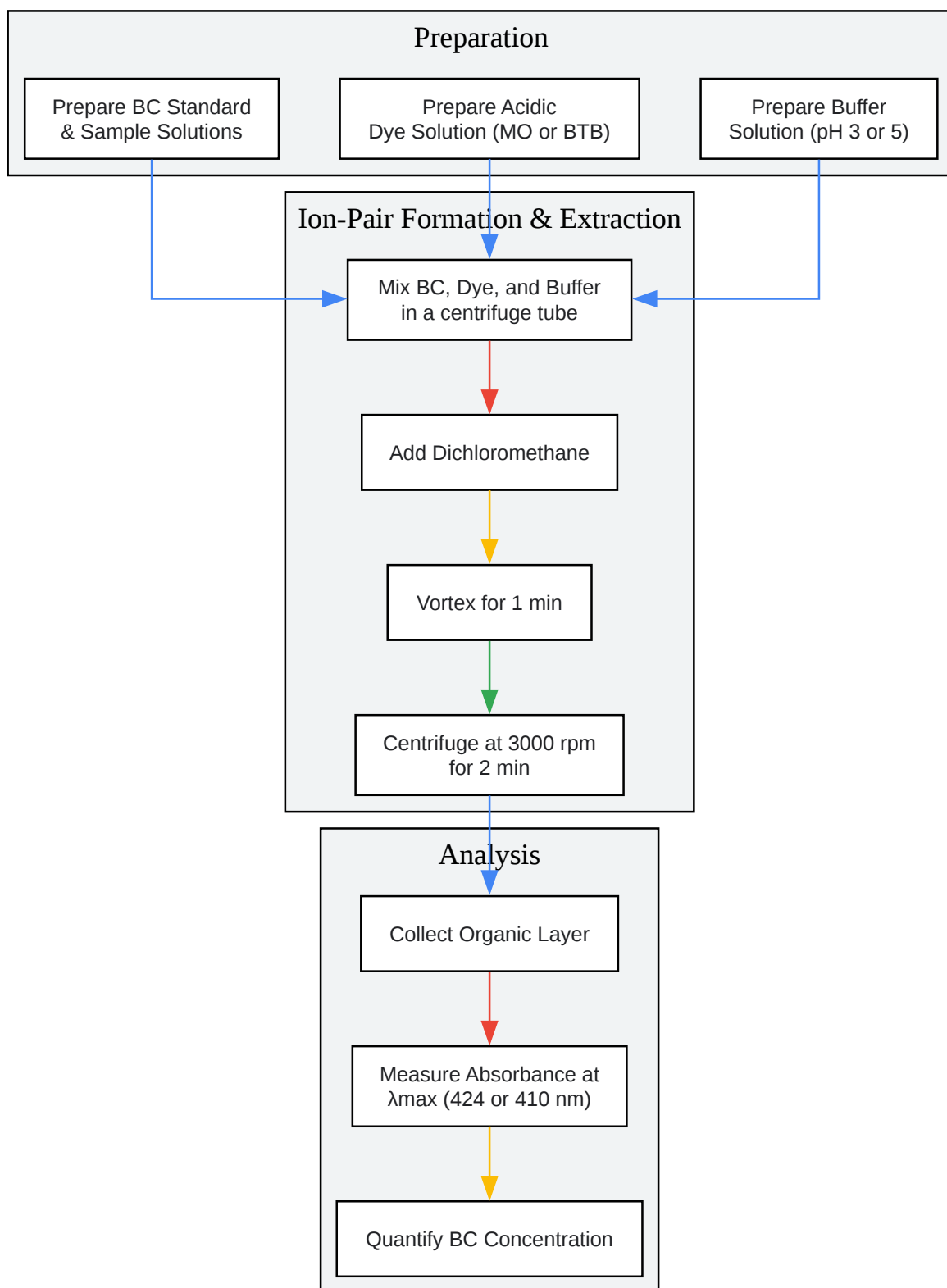
Protocol for Ion-Pair Formation and Extraction with Bromothymol Blue

- In a 15 mL centrifuge tube, pipette 1 mL of a standard or sample solution of **Butamirate Citrate** (within the 20 - 100 µg/mL range for the initial solution).[\[1\]](#)
- Add 1 mL of the 0.025% Bromothymol Blue solution.[\[1\]](#)
- Add 1 mL of pH 3.0 phosphate buffer solution.[\[1\]](#)
- Add 5 mL of dichloromethane.[\[1\]](#)
- Vortex the mixture for 1 minute.[\[1\]](#)
- Centrifuge at 3000 rpm for 2 minutes.[\[1\]](#)
- Transfer the organic (lower) layer to a 1 cm quartz cell.
- Measure the absorbance at 410 nm against a reagent blank.[\[1\]](#)

Analysis of Pharmaceutical Preparations (Syrup)

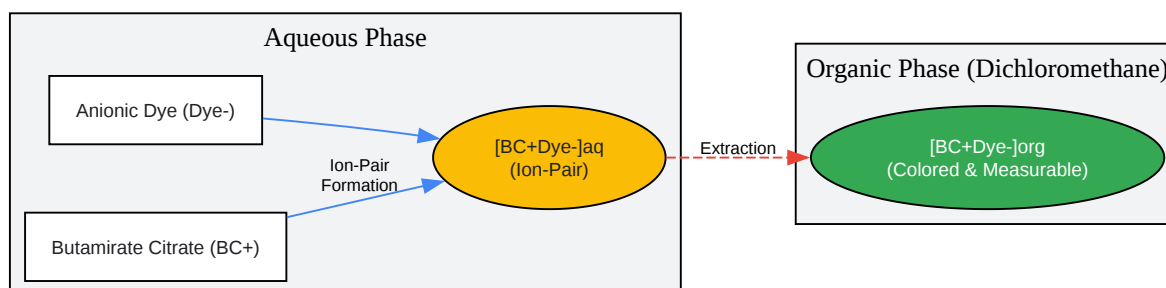
- Accurately measure 1 mL of the **Butamirate Citrate** syrup and dilute it to 100 mL with distilled water in a volumetric flask.[\[1\]](#)
- Use 1 mL of this diluted solution and proceed with the analysis as described in the protocols above.[\[1\]](#)
- Calculate the concentration of **Butamirate Citrate** in the syrup using the regression equation derived from the calibration curve of the standard solutions.[\[1\]](#)

Visualizations



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Caption: Experimental workflow for the spectrophotometric determination of **Butamirate Citrate**.



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Caption: Logical relationship of ion-pair formation and extraction of **Butamirate Citrate**.

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- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of Butamirate Citrate via Ion-Pair Formation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195422#ion-pair-formation-for-spectrophotometric-determination-of-butamirate-citrate>]

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